

Bis(2-ethylhexyl) dodecanedioate: A Technical Health and Safety Profile

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Compound of Interest

Compound Name: *Bis(2-ethylhexyl) dodecanedioate*

Cat. No.: *B095933*

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

Disclaimer: Specific toxicological and ecotoxicological data for **Bis(2-ethylhexyl) dodecanedioate** (CAS No. 19074-24-9) are limited in publicly available literature. This document provides a comprehensive health and safety overview based on available data for the substance and read-across information from structurally similar compounds, such as other 2-ethylhexyl esters and long-chain dicarboxylic acid esters. The information herein is intended for guidance and should be supplemented with in-house evaluation and adherence to all applicable safety regulations.

Chemical and Physical Properties

Bis(2-ethylhexyl) dodecanedioate is a high molecular weight organic ester. Its physicochemical properties are critical in understanding its potential exposure routes and environmental fate. While extensive experimental data is not available, computed properties provide valuable insights.

Property	Value	Source
Molecular Formula	C28H54O4	PubChem[1]
Molecular Weight	454.7 g/mol	PubChem[1]
Appearance	Colorless to Almost colorless clear liquid	TCI[2]
Boiling Point	267 °C at 6 mmHg	TCI[2]
Flash Point	230 °C	TCI[2]
Water Solubility	Expected to be low	Inferred from structure
logP (Octanol/Water Partition Coefficient)	10.1 (Computed)	PubChem[1]

Toxicological Profile

Direct toxicological studies on **Bis(2-ethylhexyl) dodecanedioate** are not readily available in the public domain. The toxicological assessment is therefore based on the general properties of similar high molecular weight esters and data from analogous compounds. These substances are generally characterized by low acute toxicity.

Acute Toxicity

Based on data for other 2-ethylhexyl esters, **Bis(2-ethylhexyl) dodecanedioate** is expected to have low acute toxicity via oral, dermal, and inhalation routes. For example, the oral LD50 in rats for several 2-ethylhexyl esters is reported to be >2000 mg/kg bw.[3]

Skin Corrosion/Irritation

Bis(2-ethylhexyl) dodecanedioate is not expected to be a skin irritant. Data on structurally related esters show they are generally not irritating to the skin.

Serious Eye Damage/Irritation

Similar to its effect on the skin, this compound is not expected to be an eye irritant.

Respiratory or Skin Sensitization

There is no data to suggest that **Bis(2-ethylhexyl) dodecanedioate** is a skin sensitizer.

Germ Cell Mutagenicity

In vitro and in vivo genotoxicity studies on analogous 2-ethylhexyl esters have shown no evidence of mutagenic potential.[4]

Carcinogenicity

There is no data on the carcinogenic potential of **Bis(2-ethylhexyl) dodecanedioate**. Some structurally related phthalate esters, like Bis(2-ethylhexyl) phthalate (DEHP), have been classified as possibly carcinogenic to humans, though the mechanism is often linked to peroxisome proliferation in rodents, the relevance of which to humans is debated.[4][5][6]

Reproductive Toxicity

No data is available for **Bis(2-ethylhexyl) dodecanedioate**. Certain phthalate esters have demonstrated reproductive toxicity in animal studies.[4]

Specific Target Organ Toxicity (Single and Repeated Exposure)

Based on the expected low systemic absorption and toxicity of high molecular weight esters, significant target organ toxicity is not anticipated from single or repeated exposure under normal handling conditions.

Hazard Identification and Classification

According to a safety data sheet from a commercial supplier, **Bis(2-ethylhexyl) dodecanedioate** is not classified as a hazardous substance or mixture according to the Globally Harmonized System (GHS).[7]

Handling and Storage

Engineering Controls: Use in a well-ventilated area. Local exhaust ventilation is recommended to minimize exposure to mists or vapors.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear safety glasses with side-shields or chemical goggles.
- Skin Protection: Wear protective gloves (e.g., nitrile rubber), and a lab coat or other protective clothing.
- Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator with an organic vapor cartridge.

Handling: Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling.

Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.

Experimental Protocols

The following are summaries of standard OECD guidelines for key toxicological endpoints. These protocols would be appropriate for generating data for **Bis(2-ethylhexyl) dodecanedioate**.

Acute Oral Toxicity - OECD 420 (Fixed Dose Procedure)

This method is an alternative to the classical LD50 test and aims to determine a dose that causes evident toxicity without causing mortality.

Methodology:

- A single, fasted animal (usually a female rat) is dosed at a specific fixed dose level (5, 50, 300, or 2000 mg/kg).^[8]
- The animal is observed for signs of toxicity for up to 14 days.^[8]
- Depending on the outcome (evident toxicity or no effect), a small number of additional animals are dosed at the same, a lower, or a higher fixed dose level.^[8]
- The test allows for the classification of the substance into one of the GHS categories for acute oral toxicity.^{[7][8]}

Skin Irritation - OECD 439 (In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method)

This in vitro method assesses the potential of a substance to cause skin irritation.[9][10][11]

Methodology:

- A reconstructed human epidermis (RhE) tissue is treated topically with the test substance.[9][12]
- After a defined exposure period, the substance is removed, and the tissue is incubated.[12]
- Cell viability is determined by measuring the enzymatic conversion of MTT to formazan.[10]
- A substance is identified as an irritant if the mean tissue viability is reduced below a certain threshold (e.g., $\leq 50\%$) compared to the negative control.[9][12]

Eye Irritation - OECD 405 (Acute Eye Irritation/Corrosion)

This in vivo test evaluates the potential of a substance to cause eye irritation or corrosion.[13][14]

Methodology:

- A single dose of the test substance is applied to the conjunctival sac of one eye of an animal (typically a rabbit). The other eye serves as a control.[14][15]
- The eyes are examined and scored for corneal opacity, iris lesions, and conjunctival redness and swelling at specific intervals (e.g., 1, 24, 48, and 72 hours) after application.[14]
- The reversibility of any observed effects is also assessed.[15][16]
- A tiered testing strategy, starting with in vitro methods, is recommended to minimize animal testing.[13]

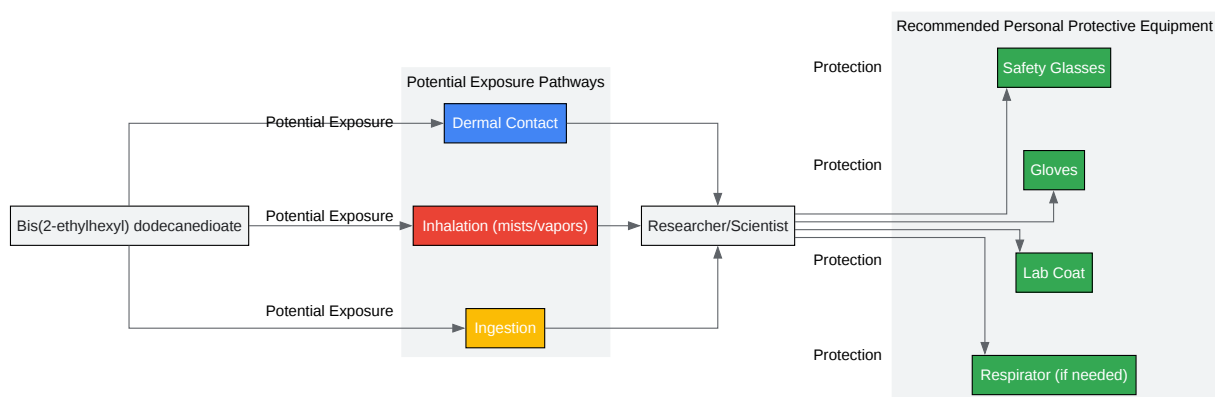
Environmental Fate and Ecotoxicology

Environmental Fate:

- Biodegradation: While specific data for **Bis(2-ethylhexyl) dodecanedioate** is lacking, similar long-chain esters are generally expected to be biodegradable, although the rate may be slow. Some studies on the structurally similar DEHP show that it can be degraded by microorganisms.[\[17\]](#)[\[18\]](#) However, under anaerobic conditions, degradation can be very slow.[\[19\]](#) In a sewage treatment plant, the primary removal mechanism for DEHP was found to be sorption to sludge.[\[20\]](#)
- Bioaccumulation: With a high calculated logP, there is a potential for bioaccumulation.[\[1\]](#)

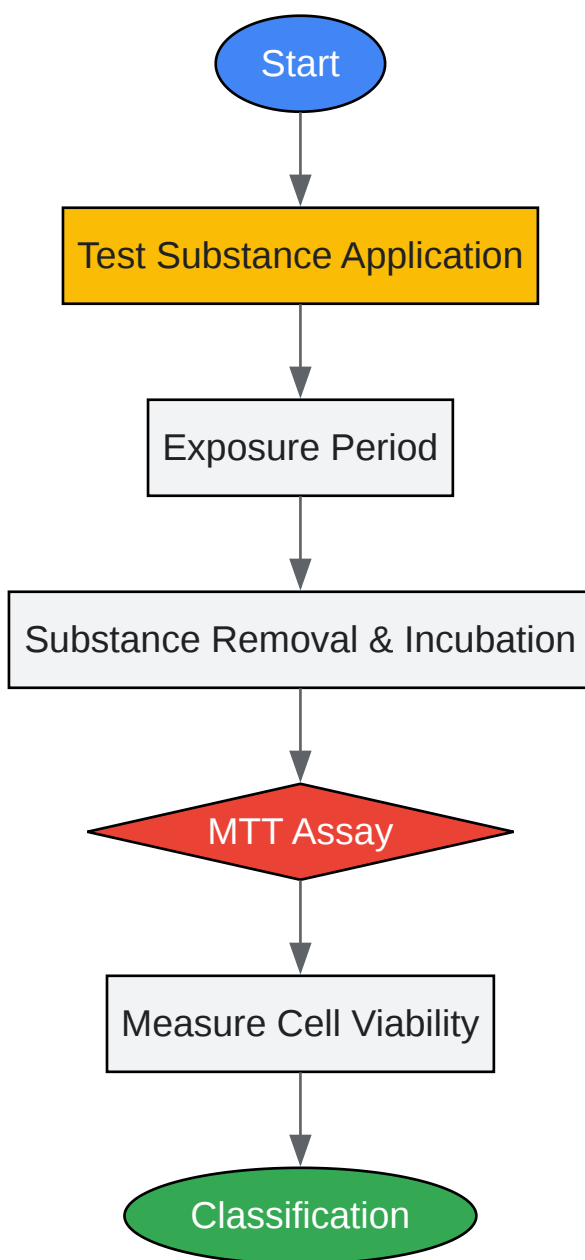
Ecotoxicology: No specific ecotoxicity data is available. For the related compound DEHP, toxicity to aquatic organisms such as fish, invertebrates, and algae has been observed, though often at concentrations exceeding its water solubility.[\[21\]](#)

Visualizations



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Caption: Logical relationship of exposure and protection.



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Caption: OECD 439 In Vitro Skin Irritation Workflow.

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[<https://www.benchchem.com/product/b095933#bis-2-ethylhexyl-dodecanedioate-health-and-safety-data-sheet>]

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